

# Application Note: Preparation of Desoxypeganine Hydrochloride Stock Solutions

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Compound of Interest		
Compound Name:	Desoxypeganine hydrochloride	
Cat. No.:	B190489	Get Quote

Audience: Researchers, scientists, and drug development professionals.

#### Introduction

**Desoxypeganine hydrochloride** is a naturally occurring quinazoline alkaloid that functions as a potent, reversible inhibitor of cholinesterases (ChE) and a selective inhibitor of monoamine oxidase-A (MAO-A).[1][2] It is identified as an inhibitor of acetylcholinesterase (AChE) and butyrylcholinesterase (BChE).[2][3] Due to these properties, it is utilized in research for conditions such as alcohol abuse.[2] Accurate and consistent preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results. This document provides detailed protocols for the preparation, storage, and handling of **Desoxypeganine hydrochloride** stock solutions for research use.

# **Physicochemical Properties**

A summary of the key chemical and physical properties of **Desoxypeganine hydrochloride** is presented below. This data is essential for accurate calculations and proper handling of the compound.



Property	Value	Citations
CAS Number	61939-05-7	[1][4]
Molecular Formula	C11H13ClN2 (or C11H12N2 · HCl)	[1][4]
Molecular Weight	208.69 g/mol	[1][4][5]
Appearance	Yellow to Brown Powder	[1]
Purity	Typically ≥98% (by HPLC)	[1]
Melting Point	255-260 °C	[1][5]
Solubility	Soluble in water and alcohol; slightly soluble in chloroform; insoluble in acetone.	[1]
Storage (Solid)	Store as a dry powder at +4°C in a dark place.	[1]
Storage (In Solvent)	Store at -80°C for up to one year.	[3]

# **Required Materials and Equipment**

#### 2.1 Materials

- **Desoxypeganine hydrochloride** powder (CAS: 61939-05-7)
- · Sterile, deionized, and RNase/DNase-free water
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile, conical tubes (e.g., 1.5 mL, 15 mL, 50 mL)
- Cryogenic vials for aliquoting

## 2.2 Equipment

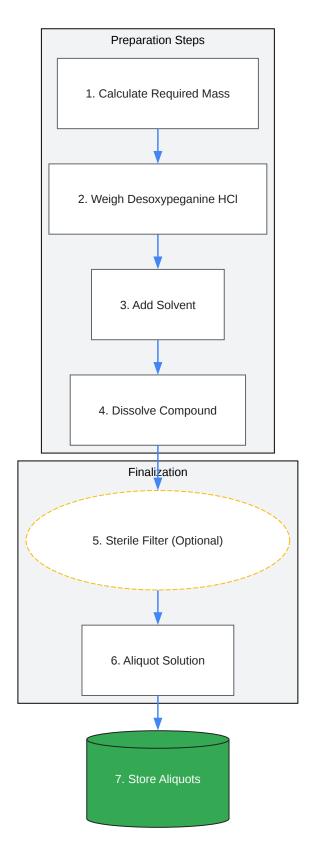


- Analytical balance (sensitive to 0.1 mg)
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Calibrated micropipettes and sterile tips
- Laminar flow hood (for sterile preparations)
- Syringe filters (0.22 μm pore size, for sterilization)
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

# **Experimental Workflow**

The general workflow for preparing a stock solution involves calculation, weighing, dissolution, and proper storage.





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Caption: Workflow for preparing **Desoxypeganine hydrochloride** stock solutions.



## **Experimental Protocols**

## 4.1 Safety Precautions

- Always handle Desoxypeganine hydrochloride powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Refer to the Safety Data Sheet (SDS) for detailed safety and handling information.

#### 4.2 Calculation of Mass

To prepare a stock solution of a specific concentration, use the following formula:

Mass (g) = Desired Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)

Example Calculation for a 10 mM Stock Solution:

Concentration: 10 mM = 0.010 mol/L

• Molecular Weight: 208.69 g/mol

The table below provides pre-calculated mass requirements for common volumes of a 10 mM stock solution.

Desired Final Volume	Calculation	Required Mass (mg)
1 mL	0.010 mol/L * 0.001 L * 208.69 g/mol	2.087 mg
5 mL	0.010 mol/L * 0.005 L * 208.69 g/mol	10.435 mg
10 mL	0.010 mol/L * 0.010 L * 208.69 g/mol	20.87 mg

4.3 Protocol 1: Preparation of Aqueous Stock Solution (10 mM in Water)

# Methodological & Application





Given its solubility in water, this is the recommended solvent for many applications.[1]

- Calculate: Determine the mass of **Desoxypeganine hydrochloride** needed for your desired volume and concentration (e.g., 20.87 mg for 10 mL of a 10 mM solution).
- Weigh: Accurately weigh the calculated mass of the powder using an analytical balance and transfer it into a sterile conical tube of appropriate size (e.g., a 15 mL or 50 mL tube).
- Add Solvent: Add approximately 80% of the final desired volume of sterile, deionized water to the tube.
- Dissolve: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear. If dissolution is slow, gentle warming (to 37°C) or brief sonication can be applied.
- Adjust Volume: Once fully dissolved, add sterile water to reach the final desired volume and briefly vortex to ensure homogeneity.
- Sterilization (for cell-based assays): If the stock solution will be used in a sterile environment like cell culture, pass the solution through a 0.22 μm syringe filter into a new sterile tube.
- Aliquot and Store: Dispense the stock solution into smaller, single-use aliquots in sterile cryogenic vials. Label each vial clearly with the compound name, concentration, and date of preparation. Store aliquots at -80°C for long-term stability.[3]

## 4.4 Protocol 2: Preparation of DMSO Stock Solution (10 mM)

While the hydrochloride salt is water-soluble, some experiments may require DMSO as the solvent.

- Calculate: Determine the required mass of Desoxypeganine hydrochloride as described in section 4.2.
- Weigh: Accurately weigh the powder and transfer it to a sterile conical tube.
- Add Solvent: Add the final desired volume of anhydrous, sterile-grade DMSO.



- Dissolve: Tightly cap the tube and vortex for 2-3 minutes. Sonication is recommended to ensure complete dissolution in DMSO.[3] Visually inspect the solution against a light source to confirm no solid particles remain.
- Aliquot and Store: Dispense into single-use, amber or foil-wrapped cryogenic vials (to protect from light). Label each vial clearly. Store at -80°C.[3]

## **Storage and Stability**

- Solid Compound: The powdered form of Desoxypeganine hydrochloride is stable when stored in a dry, dark environment at +4°C.[1]
- Stock Solutions: Prepared stock solutions in solvent should be stored at -80°C and are
  reported to be stable for up to one year.[3] Avoid repeated freeze-thaw cycles, which can
  degrade the compound. Using single-use aliquots is strongly recommended. Before use,
  thaw an aliquot at room temperature and vortex gently before adding to your experimental
  system.

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